

Comprehensive Safety and Handling Guide for Ozenoxacin-d3

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Compound of Interest

Compound Name: Ozenoxacin-d3

Cat. No.: B12372220

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For researchers, scientists, and drug development professionals, adherence to stringent safety protocols is paramount when handling chemical compounds. This guide provides essential safety and logistical information for the handling of **Ozenoxacin-d3**, a deuterated analog of the quinolone antibiotic Ozenoxacin. The following procedural guidance is designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

Hazard Identification and Classification

Ozenoxacin-d3 is a pharmaceutical-related compound with unknown potency.^[1] While some safety data sheets (SDS) do not classify it as a hazardous chemical under OSHA Hazard Communication Standard 29 CFR 1910.1200, others provide specific hazard statements for the non-deuterated form, Ozenoxacin.^{[1][2]} To ensure maximum safety, it is prudent to handle **Ozenoxacin-d3** with the precautions outlined for its non-deuterated counterpart.

Hazard Classification	GHS Category	Source
Acute Toxicity, Oral	Category 4	[2]
Skin Corrosion/Irritation	Category 2	
Serious Eye Damage/Irritation	Category 2/2A	
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Personal Protective Equipment (PPE)

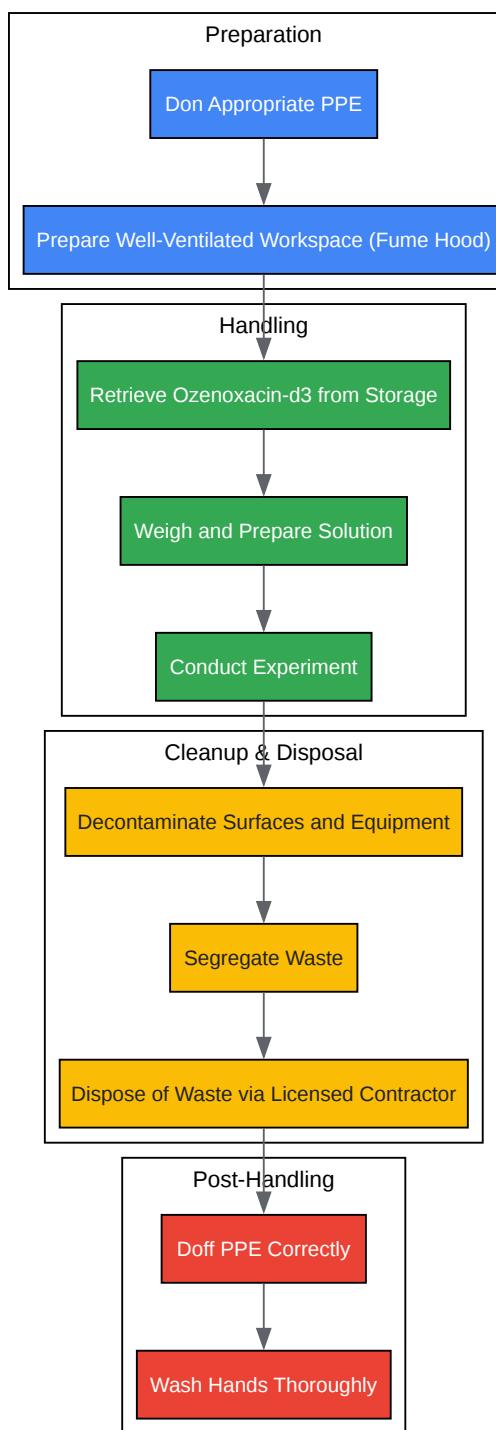
The use of appropriate personal protective equipment is the most critical line of defense against exposure. The following PPE is mandatory when handling **Ozenoxacin-d3**.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.
- Hand Protection: Chemical-resistant gloves must be worn. Always inspect gloves prior to use and change them immediately if they are torn, punctured, or contaminated. It is recommended to wear two pairs of gloves, especially during compounding, administering, and disposal. Wash hands thoroughly before putting on and after removing gloves.
- Skin and Body Protection: Wear a protective disposable gown made of low-permeability fabric with a solid front, long sleeves, and tight-fitting cuffs. Impervious clothing should be used to prevent skin contact.
- Respiratory Protection: If working with the compound in a way that may generate dust or aerosols, or if exposure limits are exceeded, a full-face respirator should be used. Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood.

Experimental Workflow and Handling Procedures

The following diagram outlines the standard operating procedure for the safe handling of **Ozenoxacin-d3** from receipt to disposal.

Safe Handling Workflow for Ozenoxacin-d3

[Click to download full resolution via product page](#)Safe Handling Workflow for **Ozenoxacin-d3**

First-Aid Measures

In the event of exposure, immediate action is crucial.

- **Inhalation:** If breathing is difficult, move the individual to fresh air and keep them at rest in a comfortable position for breathing. Seek medical attention if symptoms develop or persist.
- **Skin Contact:** Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. Consult a doctor if irritation occurs.
- **Eye Contact:** Rinse cautiously with pure water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
- **Ingestion:** Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

Spill and Leak Procedures

In case of a spill, follow these steps:

- Evacuate unnecessary personnel from the area.
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment, including respiratory protection.
- Avoid generating dust during clean-up.
- For dry spills, sweep or vacuum up the material and place it in a suitable, sealed container for disposal.
- For liquid spills, absorb with an inert material (e.g., diatomite, universal binders) and place in a sealed container.
- Clean the spill surface thoroughly to remove any residual contamination.
- Prevent the spilled material from entering drains, water courses, or the ground.

Storage and Disposal

- Storage: Store in a cool, dry, and well-ventilated area. Keep containers tightly closed.
- Disposal: **Ozenoxacin-d3** and its contaminated packaging must be disposed of as hazardous waste. Offer excess and expired materials to a licensed hazardous material disposal company. Do not allow the product to reach the sewage system or ground water. Ensure that all federal, state, and local regulations for disposal are followed.

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References

- 1. cleanchemlab.com [cleanchemlab.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
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